

Proper Disposal Procedures for Iodo(2-¹³C)acetic Acid

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Compound of Interest

Compound Name: Iodo(2-¹³C)acetic acid

CAS No.: 55757-50-1

Cat. No.: B3329189

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Executive Directive: Safety & Classification

IMMEDIATE ACTION REQUIRED: Treat Iodo(2-¹³C)acetic acid (IAA) as a high-toxicity alkylating agent and corrosive material.

Crucial Distinction: Although labeled with Carbon-13 (

C), this material is a stable isotope and is NON-RADIOACTIVE.

- DO NOT dispose of in radioactive waste streams (unless mixed with other radionuclides like C or H).
- DO dispose of as hazardous chemical waste (Corrosive/Toxic).

Misclassifying this as radioactive waste incurs unnecessary costs and regulatory burdens.

Chemical Hazard Profile

Before handling waste, verify the chemical properties to ensure compatibility with waste containers.

Property	Specification
Chemical Name	Iodoacetic acid-2- C
CAS Number	55757-50-1 (Labeled); 64-69-7 (Unlabeled)
Hazard Class	Corrosive (8), Toxic (6.1)
Physical State	Solid (Crystalline), White to Light Yellow
Toxicity	High. Alkylating agent. Inhibits glycolysis (targets GAPDH).
Signal Word	DANGER
RCRA Code	D002 (Corrosive); Characteristic Toxic
UN Number	UN 2923 (Corrosive solid, toxic, n.o.s.)

Personal Protective Equipment (PPE) Matrix

Iodoacetic acid is a potent vesicant (blistering agent) and can penetrate standard gloves over time.

- Respiratory: Fume hood is mandatory for all solid handling to prevent inhalation of corrosive dust.
- Skin/Body: Lab coat (buttoned), long sleeves, closed-toe shoes.
- Hand Protection: Double Nitrile Gloves (minimum 0.11 mm thickness) or Neoprene.
 - Why? IAA is small and lipophilic; it can permeate thin latex rapidly. Double gloving provides a breakthrough buffer.
- Eye Protection: Chemical splash goggles (Face shield recommended if handling large quantities >10g).

Disposal Workflow & Segregation

Follow this logic gate to determine the correct waste stream.

Step 4.1: Segregation Protocol

Do not mix with:

- Strong Oxidizers: Risk of liberating Iodine gas ().
- Strong Bases: Exothermic reaction.
- Radioactive Waste: Unless the sample is also contaminated with C, P, etc.

Step 4.2: Container Specifications[1]

- Solids: High-density polyethylene (HDPE) wide-mouth jars. Glass is acceptable but poses a breakage risk.
- Liquids (Solutions): HDPE or Glass bottles. Ensure the cap has a chemically resistant liner (Teflon/PTFE).
- Labeling:
 - Must read: "Hazardous Waste - Corrosive, Toxic".
 - List constituents: "Iodoacetic acid (13C), [Solvent Name]".
 - Note: You do not need to flag " C" as a hazard, but noting it prevents future confusion regarding radioactivity.

Step 4.3: Deactivation (Optional but Recommended for Residues)

For cleaning glassware or small spills, IAA can be chemically deactivated.

- Mechanism: Nucleophilic substitution. The iodide is displaced, destroying the alkylating potential.
- Reagent: Sodium Thiosulfate (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">).
- Protocol: Soak contaminated glassware in a 10-25% Sodium Thiosulfate solution for 1 hour before washing. This converts the toxic alkyl iodide into a less toxic Bunte salt.

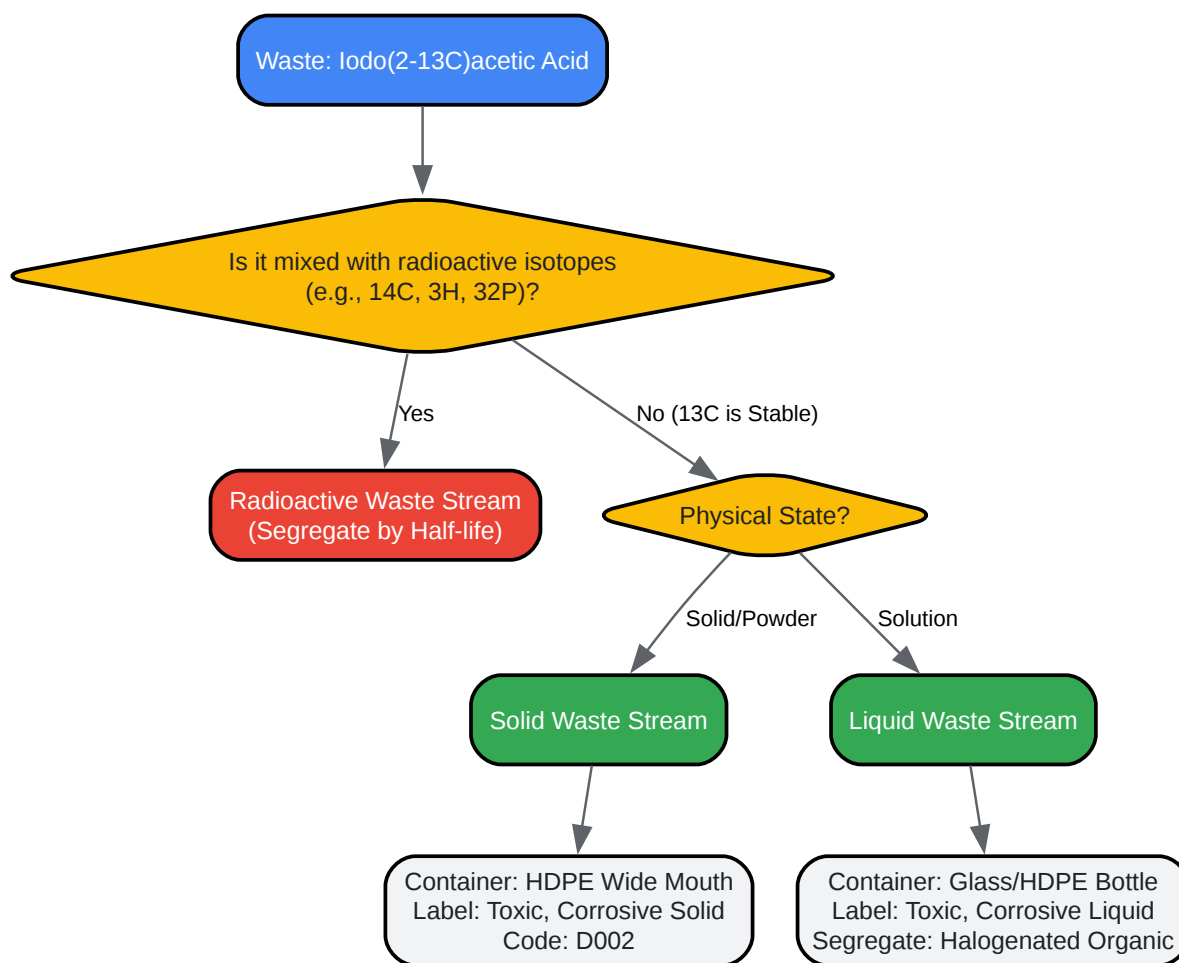
Emergency Spill Management

Spill Response:

- Evacuate the immediate area if dust is airborne.
- Don PPE (Double gloves, goggles, N95 or respirator if outside hood).
- Contain: Cover spill with Sodium Thiosulfate powder or solution (if liquid) to neutralize the alkylating agent.
- Absorb: Use vermiculite, dry sand, or chemical spill pads.^[1]
- Collect: Scoop into a dedicated hazardous waste container. Label as "Debris contaminated with Iodoacetic Acid".
- Clean: Wash surface with water and detergent.

Decision Logic Diagram

The following diagram illustrates the critical decision points for segregating IAA waste.



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Figure 1: Decision tree for the segregation of Iodo(2-13C)acetic acid waste, emphasizing the non-radioactive classification of the stable isotope.

References

- U.S. Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed and Characteristic Wastes (40 CFR Part 261). Retrieved from [\[Link\]](#)
- Dorr, R. T., Soble, M., & Alberts, D. S. (1988).[2] Efficacy of sodium thiosulfate as a local antidote to mechlorethamine skin toxicity in the mouse. *Cancer Chemotherapy and Pharmacology*, 22(4), 299-302.[2] (Validates thiosulfate neutralization of alkylating agents). Retrieved from [\[Link\]](#)

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Sources

- [1. ehs.gatech.edu \[ehs.gatech.edu\]](https://ehs.gatech.edu)
- [2. Efficacy of sodium thiosulfate as a local antidote to mechlorethamine skin toxicity in the mouse - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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